

Personal protective equipment for handling 2-(2-Hydroxy-1-oxopropoxy)propionic acid

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Compound of Interest

Compound Name: 2-(2-Hydroxy-1-oxopropoxy)propionic acid

Cat. No.: B1198817

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Essential Safety and Handling Guide for 2-(2-Hydroxy-1-oxopropoxy)propionic acid

This document provides crucial safety and logistical information for handling **2-(2-Hydroxy-1-oxopropoxy)propionic acid** (CAS 617-57-2), also known as lactylactic acid. As a specific Safety Data Sheet (SDS) is not readily available for this compound, this guidance is based on the known hazards of its constituent, lactic acid. It is imperative to handle this chemical with care in a laboratory setting.

Personal Protective Equipment (PPE)

Appropriate personal protective equipment is essential to ensure safety when handling **2-(2-Hydroxy-1-oxopropoxy)propionic acid**. The following table summarizes the recommended PPE.

Protection Type	Recommended Equipment	Specifications
Eye and Face Protection	Safety Goggles or Face Shield	Must conform to EN 166 (EU) or NIOSH (US) standards. Tightly fitting safety goggles are crucial. ^[1] A face shield is recommended when there is a significant risk of splashing.
Skin Protection	Chemical-resistant Gloves	Nitrile, neoprene, or PVC gloves are suitable. Gloves must be inspected before use and replaced if contaminated. ^[1]
Protective Clothing	A lab coat or chemical-resistant apron should be worn. For larger quantities, impervious clothing may be necessary. ^[1]	
Respiratory Protection	Respirator	If ventilation is inadequate or if aerosols are generated, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used. ^{[1][2]}

Operational Plan: Handling Procedures

Adherence to proper handling procedures is critical to minimize exposure and ensure a safe working environment.

- **Engineering Controls:** Always work in a well-ventilated area. A chemical fume hood is strongly recommended, especially when heating the substance or when aerosols may be generated.^{[3][4]}
- **Personal Hygiene:** Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling the chemical.^[2]

- Safe Handling Practices:
 - Avoid generating dust or aerosols.
 - Keep the container tightly closed when not in use.
 - Use spark-proof tools and avoid sources of ignition if the substance is flammable, although flammability data for this specific compound is not available. Propionic acid, a related compound, is flammable.^[5]^[6]

Emergency Procedures

In the event of an emergency, immediate and appropriate action is crucial.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.^[3]^[7]
- Skin Contact: Immediately remove all contaminated clothing. Flush skin with plenty of water for at least 15 minutes. Seek medical attention if irritation persists.
- Inhalation: Move the exposed person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.^[3]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.
- Spills:
 - Evacuate the area.
 - Wear appropriate PPE as outlined above.
 - For small spills, absorb with an inert material (e.g., sand, vermiculite) and place in a suitable container for disposal.^[8]
 - For large spills, dike the area to prevent spreading.
 - Ventilate the area and wash the spill site after material pickup is complete.

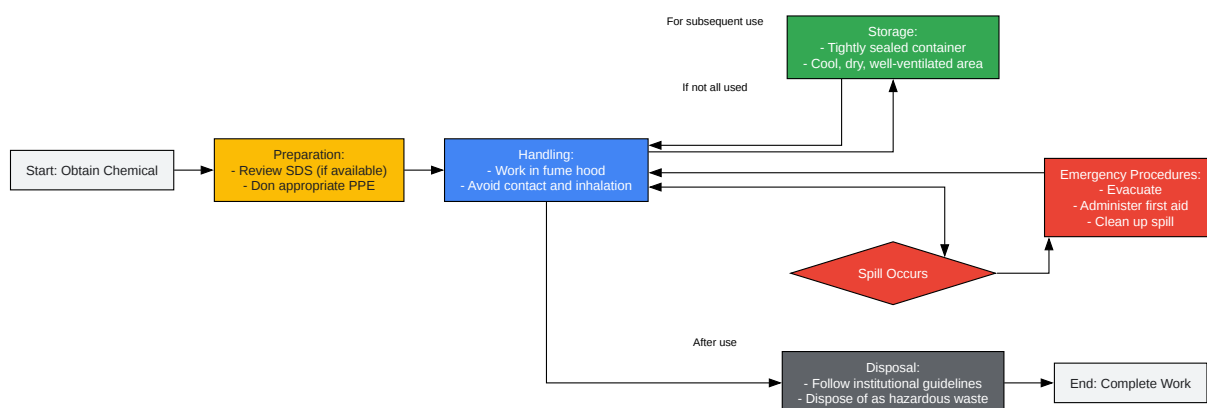
Disposal Plan

Proper disposal of **2-(2-Hydroxy-1-oxopropoxy)propionic acid** and its containers is essential to prevent environmental contamination.

- **Waste Disposal:** Dispose of the chemical in accordance with all applicable federal, state, and local regulations. It should be treated as hazardous waste. Consult with your institution's environmental health and safety office for specific guidance.
- **Container Disposal:** Do not reuse empty containers. They should be triple-rinsed with a suitable solvent and disposed of as hazardous waste.

Visual Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **2-(2-Hydroxy-1-oxopropoxy)propionic acid**, from preparation to disposal.



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